

Technical Support Center: K 41498 Solubility & Handling Guide

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Compound of Interest

Compound Name: K 41498
CAS No.: 434938-41-7
Cat. No.: B612433

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Product: **K 41498** (CRF

Receptor Antagonist) Chemical Nature: Modified Peptide (Analog of Antisauvagine-30)

Molecular Weight: ~3632.26 Da Primary Application: Selective blockade of CRF

receptors (in vitro & in vivo).^[1]^[2]^[3]

Module 1: The Solubility Paradox

Why you are here: Vendors often list **K 41498** as "soluble in water to 5 mg/mL." However, researchers frequently encounter precipitation, aggregation, or loss of activity when diluting this stock into physiological buffers (like PBS or aCSF).

The Science: **K 41498** is a large peptide (~30 amino acids) containing hydrophobic residues (Leucine, Isoleucine, Norleucine) essential for receptor binding. While charged residues (Arg, Glu) provide some water solubility, the hydrophobic core drives intermolecular aggregation in high-salt environments (saline/buffers), leading to "crashing out" or adsorption to reaction vessels.

Module 2: Preparation Protocols

Protocol A: The "Master Stock" (Laboratory Standard)

Use this for in vitro assays where organic solvent tolerance is low.

Reagents:

- Sterile Endotoxin-free Water (or 0.1 M Acetic Acid for stubborn batches).
- Critical: Low-binding polypropylene tubes (Eppendorf LoBind®). Do NOT use glass.

Steps:

- Equilibration: Allow the lyophilized vial to reach room temperature (20 mins) before opening. This prevents condensation and hydrolysis.
- Solvent Addition: Add sterile water to achieve a concentration of 1 mg/mL to 5 mg/mL.
 - Troubleshooting: If the peptide does not dissolve instantly, do not vortex violently. Instead, sonicate in a water bath for 3–5 minutes.
 - Rescue Step: If particles persist, add 0.1 M Acetic Acid dropwise until clear. The slight acidity protonates basic residues, repelling aggregates.
- Aliquot & Store: Divide into single-use aliquots (e.g., 50 μ L). Flash freeze in liquid nitrogen and store at -80°C .
 - Warning: Never refreeze a thawed aliquot.

Protocol B: The "In Vivo" Formulation (High Stability)

Use this for animal injections to prevent precipitation in the bloodstream.

Reagents:

- 2-Hydroxypropyl-
-cyclodextrin (HP-

-CD).

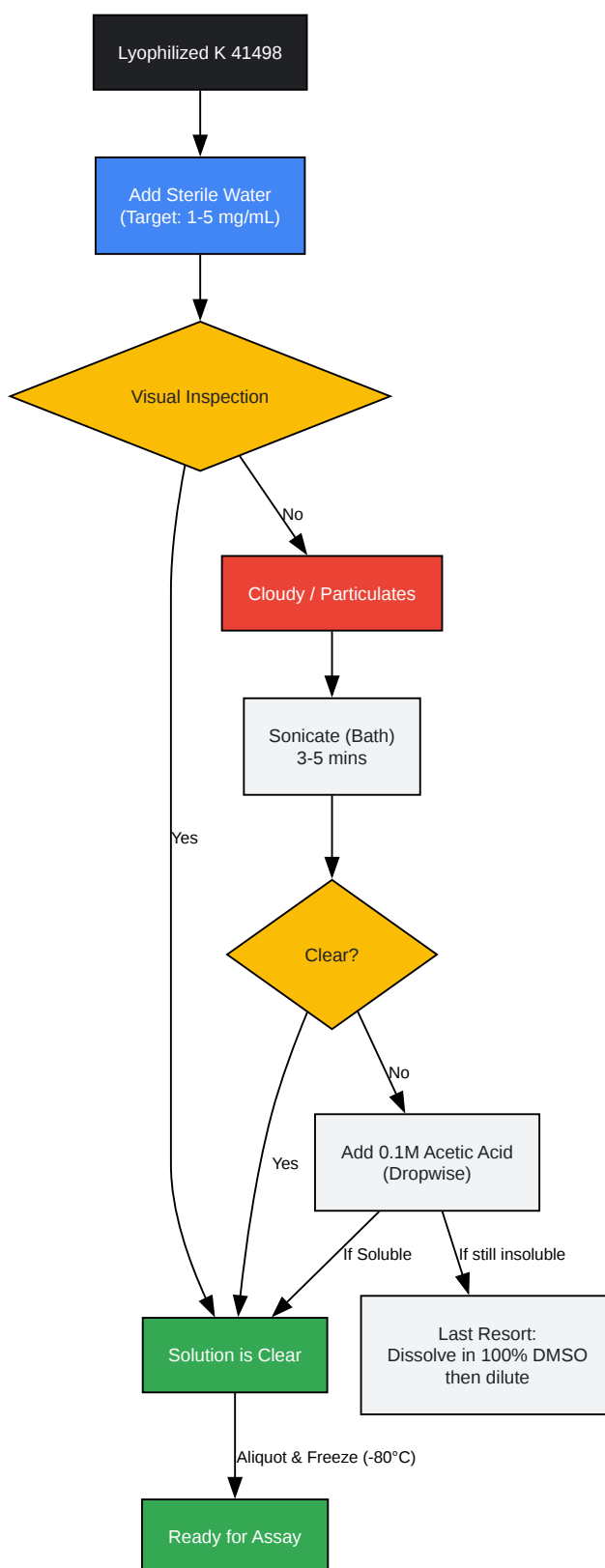
- Sterile Saline (0.9% NaCl).

Steps:

- Prepare a 20% (w/v) HP-
-CD solution in sterile saline.
- Reconstitute **K 41498** powder directly into this vehicle.
- Mechanism: The cyclodextrin forms a "toroidal" cage around the hydrophobic amino acids of **K 41498**, shielding them from the aqueous environment while maintaining solubility.

Module 3: Troubleshooting Decision Tree

The following workflow illustrates how to handle **K 41498** based on visual inspection of the solution.



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Figure 1: Decision matrix for solubilizing **K 41498**. Follow the path based on visual clarity to ensure proper dissolution.

Module 4: Frequently Asked Questions (FAQs)

Q1: I diluted my clear stock (water) into PBS, and it turned cloudy. Why? A: This is "salting out." The high ionic strength of PBS masks the surface charges of the peptide, allowing hydrophobic interactions to dominate and cause aggregation.

- Fix: Dilute your stock into PBS immediately before use. Do not store **K 41498** in PBS. Alternatively, warm the PBS to 37°C before adding the peptide.

Q2: Can I use DMSO to dissolve **K 41498**? A: Yes, **K 41498** is soluble in DMSO. However, DMSO can be cytotoxic in cell culture (>0.1%) and neurotoxic in brain microinjections.

- Recommendation: If using DMSO, prepare a 1000x concentrated stock (e.g., 5 mM) in 100% DMSO, then dilute 1:1000 into the assay buffer to minimize solvent effects.

Q3: My peptide concentration seems lower than calculated. Where did it go? A: You likely used glass vials or standard pipette tips. Hydrophobic peptides like **K 41498** adhere aggressively to glass and untreated plastics.

- Fix: Always use Siliconized tubes or LoBind® plastics. Pre-wet pipette tips with buffer before transferring the peptide.

Q4: How do I verify the concentration if I suspect precipitation? A: Use UV-Vis spectrophotometry.

- Measure absorbance at 280 nm.
- **K 41498** contains Tryptophan/Tyrosine/Phenylalanine residues (check specific batch sequence). Use the molar extinction coefficient () provided on the Certificate of Analysis (CoA) to calculate exact concentration using the Beer-Lambert Law ().

Summary of Physicochemical Properties

Property	Specification	Handling Implication
Solubility (Water)	~5 mg/mL	Theoretical max; often requires sonication.
Solubility (DMSO)	>10 mg/mL	Good for high-conc. stocks; watch toxicity.
Storage (Solid)	-20°C	Stable for years if desiccated.
Storage (Solution)	-80°C	Unstable at 4°C; degrades via hydrolysis.
Plastic Adsorption	High	Must use low-binding consumables.

References

- Lawrence, A. J., et al. (2002).[1][2] "The highly selective CRF2 receptor antagonist K41498 binds to presynaptic CRF2 receptors in rat brain." [1][2] British Journal of Pharmacology, 136(6), 896-904.[1] Available at: [\[Link\]](#)

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Sources

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